

Application Notes and Protocols: Standard Operating Procedure for CRS400393 Susceptibility Testing

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Compound of Interest

Compound Name: CRS400393

Cat. No.: B15568248

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Introduction

CRS400393 is a potent, mycobacteria-specific benzothiazole amide that demonstrates significant promise as an antimycobacterial agent. Its mechanism of action involves the inhibition of the essential mycobacterial mycolic acid transporter, MmpL3. This protein is critical for the transport of mycolic acids, which are fundamental components of the protective mycobacterial cell wall. By targeting MmpL3, **CRS400393** disrupts the integrity of the cell wall, leading to bactericidal effects against a range of mycobacterial species, including multidrug-resistant strains. These application notes provide a standardized operating procedure for determining the in vitro susceptibility of mycobacterial strains to **CRS400393**.

Data Presentation

The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values of **CRS400393** against various mycobacterial species. These values were determined using broth microdilution methods in accordance with Clinical and Laboratory Standards Institute (CLSI) guidelines.

Mycobacterial Species	Strain Type	MIC Range (µg/mL)
Mycobacterium abscessus	Rapid-growing NTM	0.03 - 0.12
Other rapid-growing NTM	-	0.03 - 0.12
Mycobacterium avium complex (MAC)	Slow-growing NTM	1 - 2
Mycobacterium tuberculosis (Mtb)	Slow-growing	0.12 - 0.5

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) using Broth Microdilution and Resazurin Microtiter Assay (REMA)

This protocol is adapted from established CLSI guidelines for mycobacterial susceptibility testing.

Materials:

- **CRS400393** compound
- 96-well microtiter plates (sterile, polystyrene)
- Mycobacterial cultures (log-phase growth)
- For rapid-growing NTM (e.g., *M. abscessus*): Mueller-Hinton Broth (MHB)
- For slow-growing NTM and Mtb (e.g., MAC, *M. tuberculosis*): Middlebrook 7H9 Broth supplemented with 10% OADC (Oleic Albumin Dextrose Catalase)
- Resazurin sodium salt solution (0.01% w/v in sterile distilled water)
- Sterile distilled water
- Dimethyl sulfoxide (DMSO) for stock solution preparation

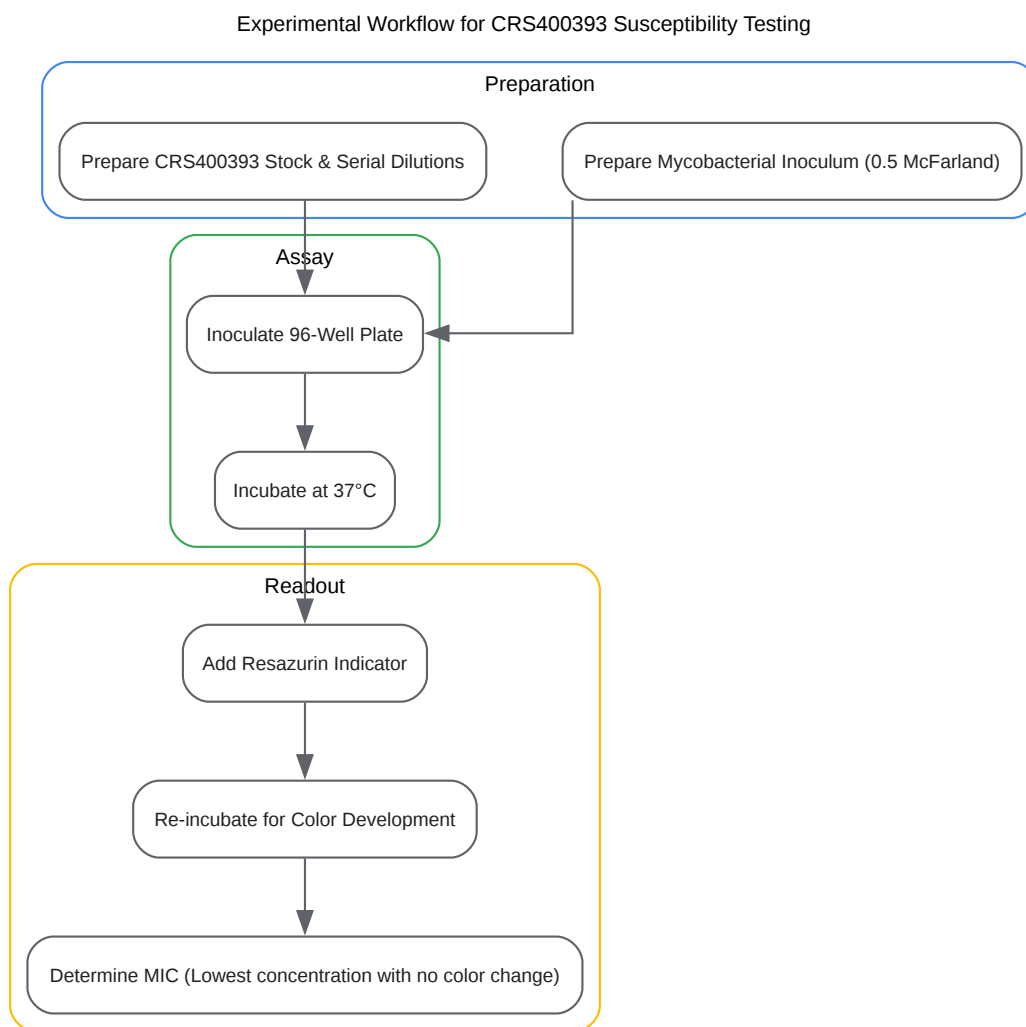
- Incubator (37°C)
- Microplate reader (optional, for quantitative analysis)
- Biosafety cabinet

Procedure:

- Preparation of **CRS400393** Stock Solution:
 - Prepare a stock solution of **CRS400393** in DMSO at a concentration of 1 mg/mL.
 - Further dilutions should be made in the appropriate broth medium (MHB or 7H9 with OADC).
- Preparation of 96-Well Plates:
 - In a 96-well plate, perform serial two-fold dilutions of **CRS400393** in the appropriate broth to achieve a range of final concentrations (e.g., from 16 µg/mL to 0.015 µg/mL).
 - Include a drug-free well as a positive growth control.
 - Include a well with broth only as a sterility control.
- Inoculum Preparation:
 - Grow mycobacterial cultures to mid-log phase.
 - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard.
 - Dilute the adjusted inoculum in the appropriate broth. The final inoculum size in each well should be approximately 5×10^5 CFU/mL.
- Inoculation and Incubation:
 - Add 100 µL of the diluted bacterial suspension to each well containing the serially diluted **CRS400393** and the growth control well.
 - Seal the plates to prevent evaporation and incubate at 37°C.

- Incubation times will vary depending on the mycobacterial species:
 - Rapid-growing NTM: 3-5 days
 - Slow-growing NTM and Mtb: 7-14 days
- Addition of Resazurin and MIC Determination:
 - After the incubation period, add 20 μ L of the 0.01% resazurin solution to each well.
 - Re-incubate the plates for 24-48 hours.
 - The MIC is defined as the lowest concentration of **CRS400393** that prevents a color change of the resazurin indicator from blue (no growth) to pink (growth).

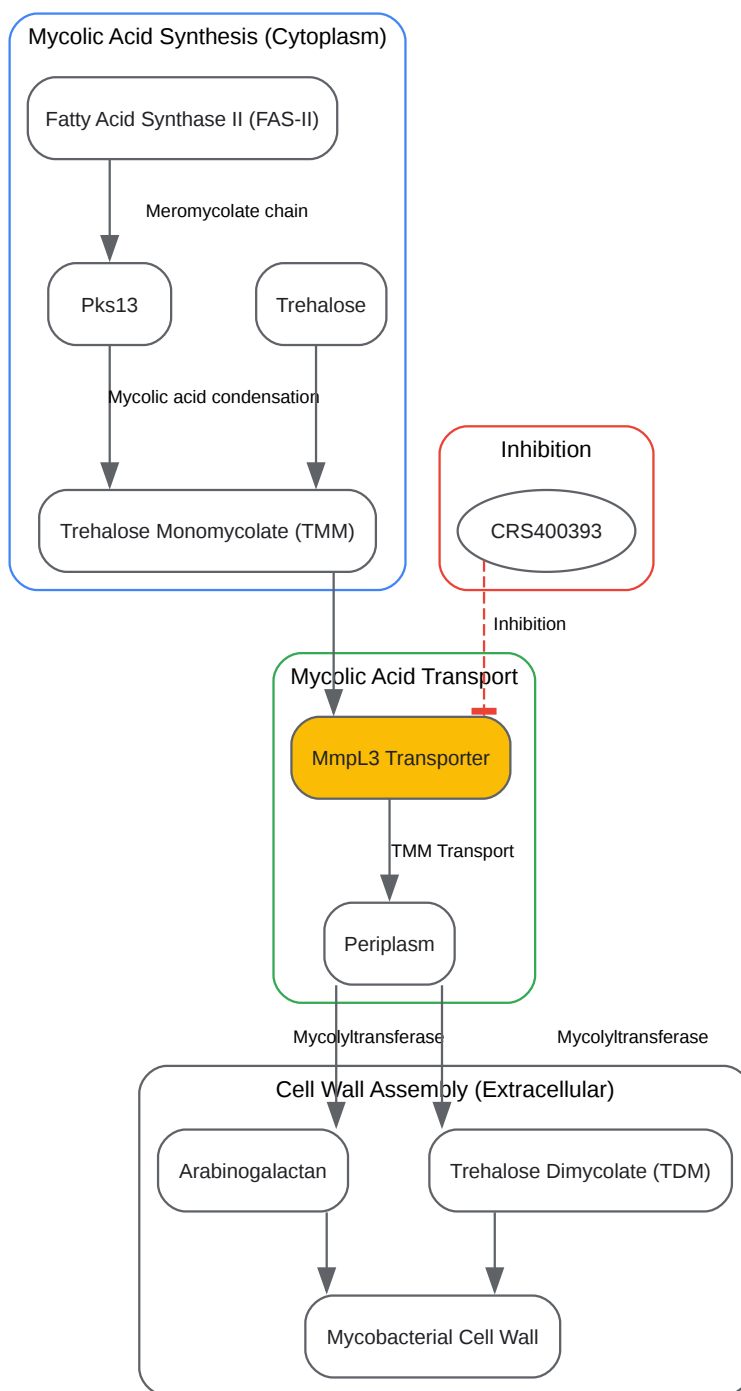
Mandatory Visualization



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Caption: Workflow for determining the MIC of **CRS400393**.

Proposed Mechanism of Action of CRS400393

[Click to download full resolution via product page](#)Caption: Inhibition of MmpL3-mediated mycolic acid transport by **CRS400393**.

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